

# Navigating the Safe Disposal of ISAM-140: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ISAM-140

Cat. No.: B15570728

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For researchers and scientists engaged in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive overview of the proper disposal procedures for **ISAM-140**, a potent and selective A2B adenosine receptor antagonist. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **ISAM-140** is not publicly available, this document outlines a safe and compliant disposal workflow based on its known properties and general laboratory chemical waste guidelines.

## Key Properties and Safety Information for ISAM-140

A clear understanding of the chemical's properties is the first step toward safe handling and disposal. The following table summarizes essential data for **ISAM-140**.

Property	Value	Source
Chemical Name	(±)-Isopropyl 4-(Furan-2-yl)-2-methyl-1,4-dihydrobenzo-[1][2]imidazo[1,2-a]pyrimidine-3-carboxylate	Sigma-Aldrich
CAS Number	932191-62-3	Sigma-Aldrich[3]
Molecular Formula	C19H19N3O3	Tocris Bioscience
Molecular Weight	337.37 g/mol	Tocris Bioscience
Appearance	White to beige powder	Sigma-Aldrich[3]
Solubility	DMSO: 5 mg/mL (warmed)	Sigma-Aldrich[3]
Storage Class	11 - Combustible Solids	Sigma-Aldrich[3]
Storage Temp.	2-8°C	Sigma-Aldrich[3]

## Step-by-Step Disposal Protocol for ISAM-140

The following protocol is a general guideline. Researchers must always consult and adhere to their institution's specific waste disposal policies and local regulations.

### Step 1: Personal Protective Equipment (PPE)

Before handling **ISAM-140**, ensure you are wearing appropriate PPE, including:

- Safety glasses or goggles
- Chemical-resistant gloves
- A lab coat

### Step 2: Waste Segregation

Proper segregation of chemical waste is crucial to prevent dangerous reactions.

- Solid Waste:

- Place solid **ISAM-140** waste, including contaminated items like weigh boats and filter paper, into a designated hazardous waste container for combustible solids.
- Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Liquid Waste (Solutions):
  - If **ISAM-140** has been dissolved in a solvent (e.g., DMSO), the entire solution is considered hazardous waste.
  - Collect the solution in a clearly labeled, leak-proof container. The label should identify all chemical components and their approximate concentrations.
  - Segregate this waste based on the solvent's hazard class (e.g., flammable liquids).

### Step 3: Waste Container Labeling

Properly label all waste containers with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**ISAM-140**" and any solvents.
- The approximate quantity of the waste.
- The date the waste was first added to the container.
- The specific hazards (e.g., "Combustible Solid").

### Step 4: Storage of Waste

Store waste containers in a designated and properly ventilated satellite accumulation area.

- Ensure containers are tightly sealed to prevent leaks or spills.
- Store in a secondary containment bin to mitigate the impact of any potential leaks.
- Keep combustible solids away from ignition sources.

### Step 5: Arranging for Disposal

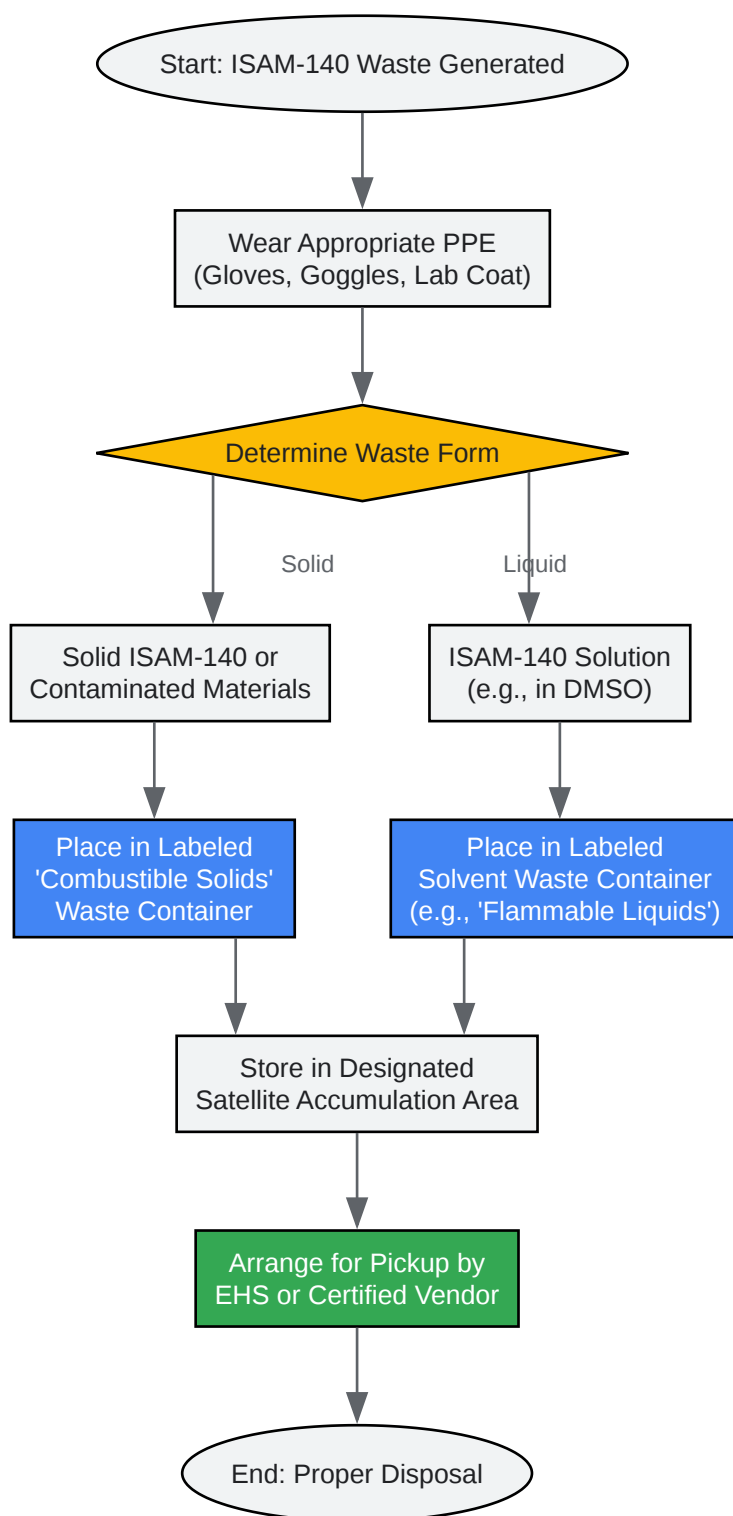
- Contact your institution's EHS or a certified hazardous waste disposal company to arrange for the pickup and disposal of the waste.
- Provide them with a complete and accurate description of the waste.

### Important Considerations:

- Never dispose of **ISAM-140**, in either solid or liquid form, down the drain.
- Do not dispose of **ISAM-140** in regular trash.
- In case of a spill, follow your laboratory's established spill response procedure.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **ISAM-140**.



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Caption: Logical workflow for the safe disposal of **ISAM-140** waste.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **ISAM-140**, fostering a secure research environment.

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## References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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